

UR778Br: A Technical Guide to Solubility and Stability for Drug Development Professionals

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Compound of Interest

Compound Name: UR778Br
Cat. No.: B15579483

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This technical guide provides an in-depth overview of the solubility and stability of **UR778Br** (CAS No. 866127-80-2), a small molecule inhibitor targeting the GTPase-activating protein-related domain (GRD) of IQGAP1. This document is intended for researchers, scientists, and professionals in the field of drug development, offering critical data and methodologies to support preclinical and translational research, particularly in the context of acute myeloid leukemia (AML).

Core Compound Information

Parameter	Data	Reference
Compound Name	UR778Br	[1]
CAS Number	866127-80-2	[2][3][4]
Molecular Formula	C ₂₀ H ₂₀ BrNO ₄	-
Appearance	Off-white to pale-yellow solid	[1]
Purity	>95%	[1]
Mechanism of Action	Targets the GTPase-activating protein-related domain (GRD) of the IQGAP1 protein.[2] It inhibits the proliferation of human acute myeloid leukemia (AML) by arresting the cell cycle at the G2/M phase and inducing apoptosis.[2][5]	

Solubility Data

Comprehensive quantitative solubility data for **UR778Br** in a range of common laboratory solvents is not extensively available in published literature. However, based on supplier information and its use in cellular assays, the following information has been compiled.

Solvent	Concentration	Notes	Reference
Dimethyl Sulfoxide (DMSO)	10 mM	A stock solution of 10 mM in DMSO is readily achievable. This is the recommended solvent for preparing stock solutions for in vitro studies.	[2]

Note: For most cell culture applications, the final concentration of DMSO should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.[6][7]

Stability and Storage

Proper storage and handling are crucial to maintain the integrity and activity of **UR778Br**. The following stability data pertains to stock solutions prepared in DMSO.

Storage Condition	Storage Duration	Notes	Reference
-80°C	6 months	Recommended for long-term storage of stock solutions.	[2]
-20°C	1 month	Suitable for short-term storage. Avoid repeated freeze-thaw cycles.	[2]

It is best practice to aliquot stock solutions into single-use volumes to minimize degradation from repeated temperature changes. Formal stability studies following ICH guidelines for parameters such as photostability and degradation kinetics in various aqueous buffers have not been publicly reported.[6][7][8][9][10]

Experimental Protocols

The following section details a generalized protocol for the preparation and use of **UR778Br** in cell-based assays, based on its known properties and standard laboratory procedures for similar small molecule inhibitors.

Preparation of UR778Br Stock Solution (10 mM in DMSO)

Materials:

- **UR778Br** solid powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade

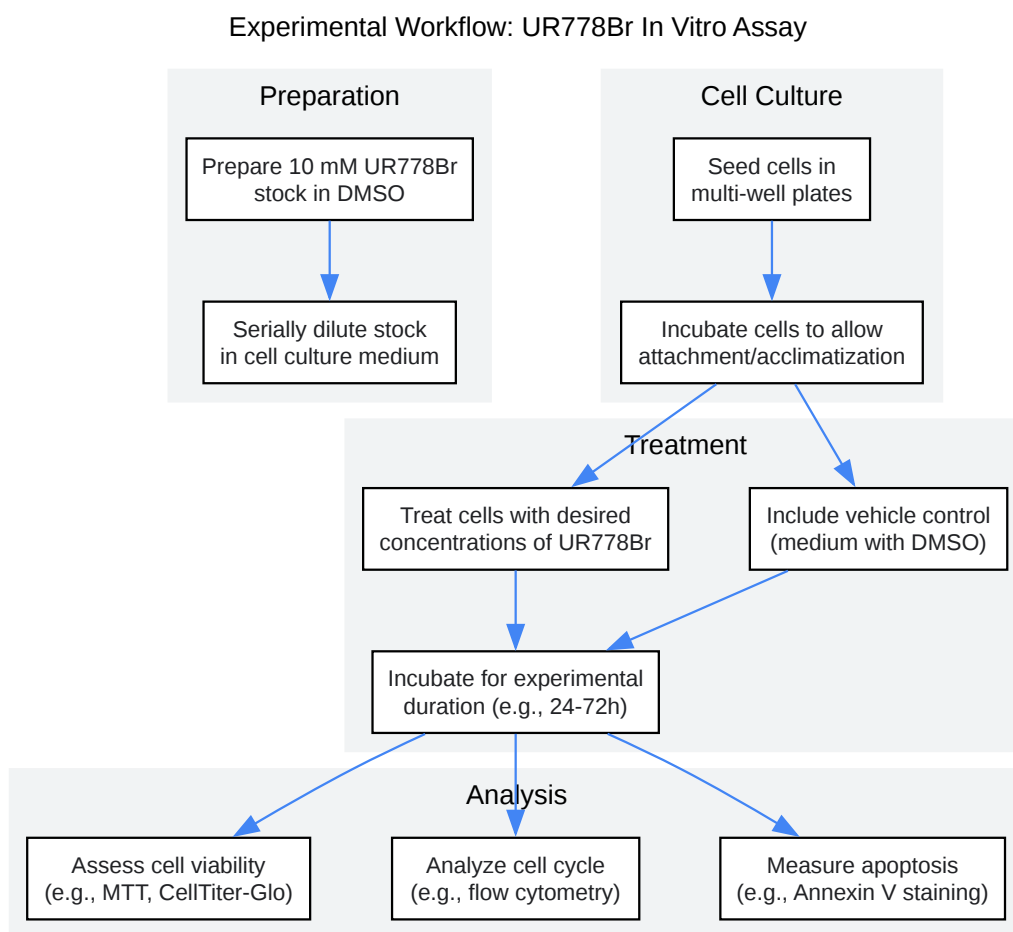
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Allow the **UR778Br** vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **UR778Br** powder using a calibrated analytical balance in a sterile environment.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex the solution until the **UR778Br** is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary, but the stability of **UR778Br** under these conditions has not been formally documented.
- Aliquot the stock solution into sterile, single-use amber vials to protect from light and repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term use.[\[2\]](#)

Workflow for In Vitro Cell-Based Assays

This workflow outlines the steps for treating adherent or suspension cells with **UR778Br**.



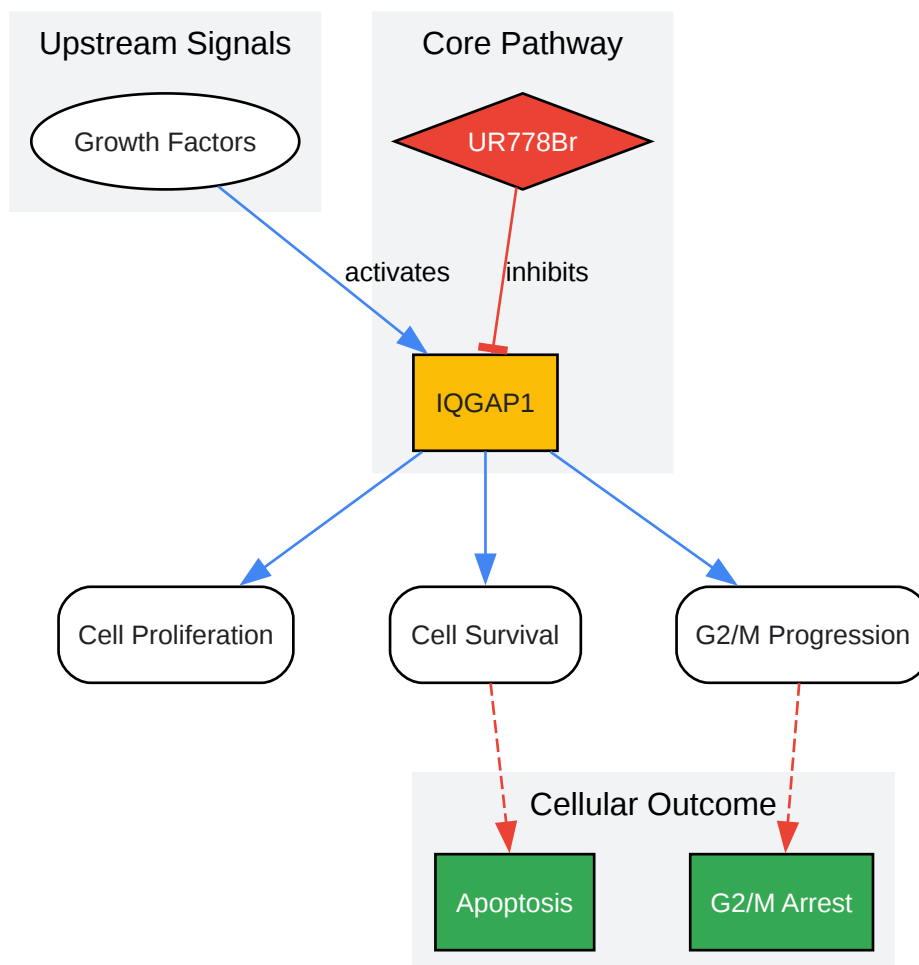
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Workflow for **UR778Br** in cell-based assays.

Signaling Pathway

UR778Br exerts its biological effects by inhibiting IQGAP1, a scaffold protein that plays a significant role in various cellular processes, including those implicated in cancer progression. In the context of AML, the inhibition of IQGAP1 by **UR778Br** disrupts downstream signaling, leading to cell cycle arrest and apoptosis.[1][5]

IQGAP1 Signaling Pathway in AML and Inhibition by UR778Br



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IQGAP1 signaling and the inhibitory action of **UR778Br**.

This guide summarizes the currently available public information on the solubility and stability of **UR778Br**. Researchers are encouraged to perform their own validation for their specific experimental conditions.

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